

A Guide to Inter-laboratory Comparisons of Mycotoxin B Measurements

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Compound of Interest

Compound Name: *mytoxin B*
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This guide provides an objective comparison of performance data from inter-laboratory studies on the measurement of key "B" mycotoxins: Aflatoxin B1 (AFB1), Aflatoxin B2 (AFB2), Fumonisin B1 (FB1), and Fumonisin B2 (FB2). The information is intended for researchers, scientists, and drug development professionals to assess and compare analytical methodologies.

Data from Proficiency Testing and Collaborative Studies

The following tables summarize quantitative data from various inter-laboratory comparisons. These studies are crucial for evaluating the proficiency of laboratories and the performance of analytical methods in real-world scenarios. Participants in these studies typically analyze blind samples, and their results are statistically evaluated against a reference value.

Table 1: Performance Characteristics of LC-MS/MS for Mycotoxin Determination in Food

An international collaborative study involving 23 laboratories evaluated a liquid chromatography-tandem mass spectrometry (LC-MS/MS) method for the simultaneous determination of 12 mycotoxins in various food matrices. The performance characteristics for Aflatoxins B1 and B2, and Fumonisin B1 and B2 are presented below.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Mycotoxin	Repeatability (RSDr)	Reproducibility (RSDR)	Trueness (%)
Aflatoxin B1 (AFB1)	5% - 23%	7% - 26%	85% - 129%
Aflatoxin B2 (AFB2)	5% - 23%	7% - 26%	85% - 129%
Fumonisin B1 (FB1)	5% - 23%	7% - 26%	85% - 129%
Fumonisin B2 (FB2)	5% - 23%	7% - 26%	85% - 129%

Table 2: Results from a Proficiency Test on Aflatoxins in Maize Flour and Cocoa Powder

The European Union Reference Laboratory for Mycotoxins & Plant toxins organized a proficiency test (PT) for the determination of aflatoxins and ochratoxin A. The performance of participating laboratories was assessed using z-scores, which indicate how far a laboratory's result is from the assigned value. A satisfactory z-score is generally considered to be $|z| \leq 2$.^[4]

| Matrix | Mycotoxin | Satisfactory z-scores ($|z| \leq 2$) | Questionable z-scores ($2 < |z| < 3$) | Unsatisfactory z-scores ($|z| \geq 3$) | |---|---|---|---|---| | Maize Flour & Cocoa Powder | Aflatoxin B1 (AFB1) | 81% | 11% | 8% | | Maize Flour & Cocoa Powder | Aflatoxin B2 (AFB2) | 81% | 11% | 8% |

Table 3: Method Validation Parameters for Mycotoxin Analysis

The validation of analytical methods is a prerequisite for their use in routine analysis and is a requirement for laboratories seeking ISO/IEC 17025 accreditation.^{[5][6]} Key performance parameters from a validation study of a multi-mycotoxin method are provided below.

Mycotoxin	Limit of Detection (LOD) (µg/kg)	Limit of Quantification (LOQ) (µg/kg)	Apparent Recovery (%)
Fumonisin B1 (FB1)	0.5 - 200	1 - 400	Varies with concentration
Fumonisin B2 (FB2)	0.5 - 200	1 - 400	Varies with concentration
Fumonisin B3 (FB3)	0.5 - 200	1 - 400	Varies with concentration

Experimental Protocols

Detailed methodologies are essential for replicating and comparing experimental results. Below are summaries of typical protocols used in the inter-laboratory studies cited.

Protocol 1: Multi-Mycotoxin Analysis in Food using LC-MS/MS

This method is designed for the simultaneous determination of multiple mycotoxins in a wide range of food matrices.[\[1\]](#)[\[2\]](#)[\[3\]](#)

1. Sample Preparation (QuEChERS-based):

- Weigh a homogenized sample (e.g., 5 g) into a centrifuge tube.
- Add a suitable volume of extraction solvent (e.g., acetonitrile/water mixture).
- Add a salt mixture (e.g., magnesium sulfate, sodium chloride) to induce phase separation and shake vigorously.
- Centrifuge the sample.

2. Cleanup:

- For certain complex matrices, an additional cleanup step using immunoaffinity columns (IAC) may be employed to enhance sensitivity and remove interfering substances.
- The supernatant from the extraction is passed through the IAC, which specifically binds the target mycotoxins.
- The column is washed, and the mycotoxins are then eluted with a suitable solvent (e.g., methanol).

3. LC-MS/MS Analysis:

- The cleaned-up extract is evaporated to dryness and reconstituted in the mobile phase.
- An aliquot is injected into the LC-MS/MS system.
- Separation is achieved on a C18 reversed-phase column with a gradient elution program.
- Detection and quantification are performed using a tandem mass spectrometer in multiple reaction monitoring (MRM) mode.

Protocol 2: Proficiency Testing for Aflatoxins

This protocol outlines the general steps followed in a proficiency test for mycotoxin analysis.^[4]

1. Preparation of Test Material:

- A homogenous and stable test material is prepared. This can be a naturally contaminated material or a blank matrix spiked with a known concentration of the mycotoxins of interest.
- The homogeneity and stability of the material are rigorously tested before distribution to participating laboratories.

2. Distribution and Analysis:

- The test material is sent to participating laboratories, who are instructed to analyze it using their routine analytical methods.

- Laboratories are required to report their results, including the analytical method used, within a specified timeframe.

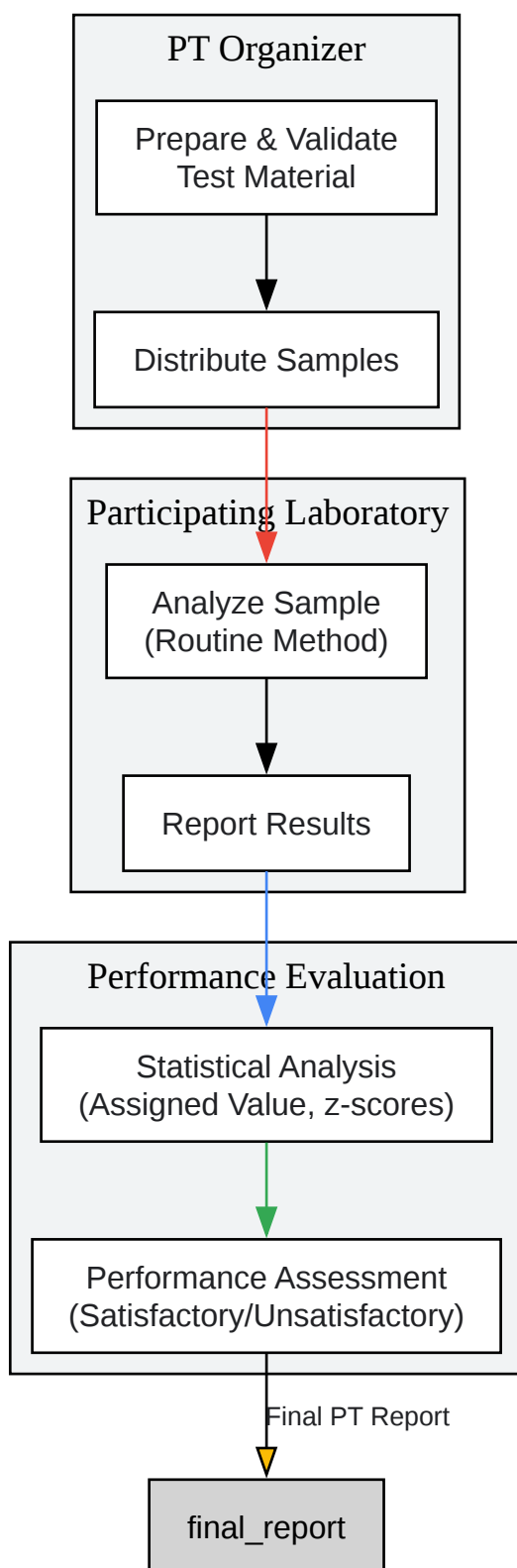
3. Statistical Evaluation:

- The reported results are statistically analyzed to determine an assigned value for the concentration of each mycotoxin.
- The performance of each laboratory is then assessed by calculating a z-score for each reported result.

Visualizations

The following diagrams illustrate the experimental workflows described in this guide.





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